

An In-depth Technical Guide to N-benzyl-N-(2-ethoxyphenoxy)ethanamine

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Compound of Interest

Compound Name: *N-benzyl-N-(2-ethoxyphenoxy)ethanamine*
Cat. No.: *B8122700*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of **N-benzyl-N-(2-ethoxyphenoxy)ethanamine**, a secondary amine with a molecular weight of 271.35 g/mol. As a structural analog of key intermediates in the synthesis of cardiovascular drugs, this compound holds significant interest for researchers in medicinal chemistry and pharmacology. This document delves into the synthesis, characterization, potential biological significance, and safe handling of this molecule, offering a foundational resource for its application in research and development.

Chemical Identity and Properties

N-benzyl-N-(2-ethoxyphenoxy)ethanamine is an organic molecule featuring a benzyl group and a 2-ethoxyphenoxy ethyl group attached to a central nitrogen atom. Its chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₁ NO ₂	
Molecular Weight	271.35 g/mol	
CAS Number	434312-10-4	
IUPAC Name	N-benzyl-2-(2-ethoxyphenoxy)ethanamine	-
Canonical SMILES	CCOC1=CC=CC=C1OCCNCC2=CC=CC=C2	

Synthesis Methodology: Reductive Amination

The most logical and widely employed method for the synthesis of **N-benzyl-N-(2-ethoxyphenoxy)ethanamine** is reductive amination. This two-step, one-pot reaction involves the formation of an imine intermediate from the reaction of an amine and an aldehyde, followed by its reduction to the corresponding secondary amine.

Rationale for Synthetic Approach

Reductive amination is a robust and versatile method for forming C-N bonds, offering high yields and operational simplicity. The choice of a mild reducing agent like sodium borohydride is crucial as it selectively reduces the imine in the presence of the starting aldehyde, preventing the formation of unwanted byproducts.

Experimental Protocol

Step 1: Synthesis of the Precursor 2-(2-ethoxyphenoxy)ethanamine

The synthesis of the starting amine, 2-(2-ethoxyphenoxy)ethanamine, can be achieved through the hydrolysis of its corresponding acetamide derivative.

- Reaction: N-[2-(2-Ethoxyphenoxy)-ethyl]-acetamide is refluxed in the presence of hydrochloric acid.

- **Work-up:** The reaction mixture is neutralized with a base (e.g., NaOH solution), and the resulting 2-(2-ethoxyphenoxy)ethylamine is extracted with an organic solvent and purified by vacuum distillation. A patent for a similar process suggests a yield of approximately 70% for this step[1].

Step 2: Reductive Amination

- **Reaction:** To a solution of 2-(2-ethoxyphenoxy)ethanamine (1.0 equivalent) in a suitable solvent such as methanol or ethanol, add benzaldehyde (1.1 equivalents). The mixture is stirred at room temperature to facilitate the formation of the imine intermediate.
- **Reduction:** Sodium borohydride (NaBH_4) (2.0 equivalents) is then added portion-wise to the reaction mixture. The reaction is stirred for an additional 30 minutes.
- **Work-up and Purification:** The reaction mixture is concentrated under reduced pressure. The residue is then partitioned between dichloromethane and water. The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic extracts are dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The crude product is purified by flash chromatography.

Caption: Workflow for the synthesis of **N-benzyl-N-(2-ethoxyphenoxy)ethanamine** via reductive amination.

Structural Characterization

While specific experimental spectral data for **N-benzyl-N-(2-ethoxyphenoxy)ethanamine** is not widely published, its structure can be confirmed using standard analytical techniques. The expected spectral characteristics are detailed below, based on the analysis of structurally similar compounds.

Technique	Expected Observations
^1H NMR	Signals corresponding to the aromatic protons of the benzyl and phenoxy groups, the ethoxy group (a triplet and a quartet), and the methylene protons of the ethylamine bridge.
^{13}C NMR	Resonances for the aromatic carbons, the aliphatic carbons of the ethoxy group and the ethylamine linker, and the benzylic carbon.
IR Spectroscopy	Characteristic absorption bands for N-H stretching (for the secondary amine), C-H stretching (aromatic and aliphatic), C=C stretching (aromatic rings), and C-O stretching (ether linkages).
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (271.35 g/mol).

Note: For definitive structural elucidation, it is imperative to acquire and interpret the actual spectral data for the synthesized compound. A commercial supplier indicates the availability of such data upon request[2].

Potential Biological Significance and Applications

N-benzyl-N-(2-ethoxyphenoxy)ethanamine shares a high degree of structural similarity with N-benzyl-2-(2-methoxyphenoxy)ethylamine, a known intermediate in the synthesis of Carvedilol. Carvedilol is a non-selective beta-blocker and alpha-1 blocker used in the treatment of heart failure and hypertension[3].

The structural components of Carvedilol are crucial to its pharmacological activity. The carbazole moiety is associated with antioxidant properties, while the amino-ethanol side chain is responsible for its beta-blocking activity. The phenoxy-ethylamine portion also plays a role in its overall pharmacological profile.

Given its structural analogy, **N-benzyl-N-(2-ethoxyphenoxy)ethanamine** is a valuable candidate for investigation as a potential cardiovascular agent. Structure-activity relationship (SAR) studies of Carvedilol analogs have shown that modifications to the phenoxy-ethylamine moiety can significantly impact the compound's efficacy and selectivity[4][5]. Therefore, **N-benzyl-N-(2-ethoxyphenoxy)ethanamine** could serve as a lead compound for the development of novel beta-blockers with potentially improved pharmacokinetic or pharmacodynamic properties.

Caption: Relationship of **N-benzyl-N-(2-ethoxyphenoxy)ethanamine** to the pharmacologically active moieties of Carvedilol.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **N-benzyl-N-(2-ethoxyphenoxy)ethanamine**. While specific toxicology data for this compound is not available, information from structurally related amines and ethers should be considered.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area or under a chemical fume hood.
- Handling: Avoid inhalation, ingestion, and skin contact. In case of contact, rinse the affected area with copious amounts of water.
- Storage: Store in a tightly sealed container in a cool, dry place.

For more detailed safety information, refer to the Safety Data Sheets (SDS) of structurally similar compounds.

Conclusion

N-benzyl-N-(2-ethoxyphenoxy)ethanamine is a compound of significant interest due to its structural relationship to key pharmaceutical intermediates. This guide provides a comprehensive overview of its synthesis, characterization, and potential applications, serving as a valuable resource for researchers in the field of drug discovery and development. Further

investigation into its pharmacological properties is warranted to fully elucidate its potential as a novel therapeutic agent.

References

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